

# L-Cysteine-1-13C chemical structure and physical properties

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Compound of Interest		
Compound Name:	L-Cysteine-1-13C	
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### An In-depth Technical Guide to L-Cysteine-1-13C

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, physical properties, and applications of **L-Cysteine-1-13C**, a stable isotope-labeled version of the semi-essential amino acid L-cysteine. This isotopologue is a valuable tool in metabolic research, drug development, and various analytical applications due to the specific incorporation of a carbon-13 isotope at the carboxyl position.

#### **Chemical Structure and Identification**

**L-Cysteine-1-13C** is structurally identical to L-cysteine, with the exception of a <sup>13</sup>C atom at the C1 position (the carboxyl carbon). This specific labeling provides a distinct mass shift, making it detectable and distinguishable from its natural counterpart in mass spectrometry and NMR spectroscopy.



Identifier	Value
IUPAC Name	(2R)-2-amino-3-sulfanylpropanoic-1-13C acid
Molecular Formula	H <sup>13</sup> SCH <sub>2</sub> CH(NH <sub>2</sub> ) <sup>13</sup> CO <sub>2</sub> H
SMILES	NINVALID-LINKINVALID-LINK=O[1]
InChI	1S/C3H7NO2S/c4-2(1-7)3(5)6/h2,7H,1,4H2, (H,5,6)/t2-/m0/s1/i3+1[1]
InChlKey	XUJNEKJLAYXESH-NSQKCYGPSA-N[1]
CAS Number (Labeled)	224054-24-4[1][2]
CAS Number (Unlabeled)	52-90-4
EC Number	200-158-2

## **Physicochemical Properties**

The physical properties of **L-Cysteine-1-13C** are largely comparable to those of unlabeled L-cysteine. The primary difference lies in its molecular weight due to the presence of the heavier carbon isotope.

Property	Value
Molecular Weight	122.15 g/mol
Appearance	White or colorless solid/crystals
Melting Point	~220-240 °C (decomposes)
Isotopic Purity	≥99 atom % <sup>13</sup> C
Chemical Purity	≥98%
Solubility	Soluble in water. A stock solution of 5 mg/mL in H <sub>2</sub> O can be prepared with ultrasonic warming to 60°C.
Storage Conditions	Store refrigerated at 2°C to 8°C. Protect from light.

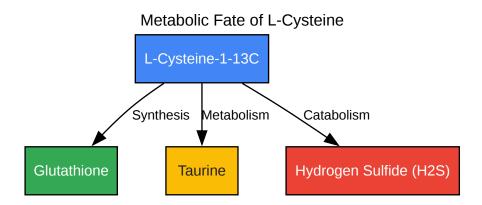


#### **Applications in Research and Drug Development**

**L-Cysteine-1-13C** is a powerful tool used as a tracer and an internal standard in a variety of research applications.

- Metabolic Flux Analysis (MFA): As a stable isotope-labeled compound, it is used to trace the
  metabolic fate of cysteine in cellular systems. By introducing L-Cysteine-1-13C into a
  biological system, researchers can track its incorporation into downstream metabolites using
  techniques like mass spectrometry and NMR.
- Quantitative Analysis: It serves as an internal standard for the precise quantification of unlabeled L-cysteine in complex biological samples by NMR, GC-MS, or LC-MS.
- Biomolecular NMR: The <sup>13</sup>C label provides a specific signal that can be used in NMR spectroscopy to study protein structure, dynamics, and binding.
- Drug Development: Stable isotopes are incorporated into drug molecules to act as tracers for quantitation during various stages of the drug development process.

L-cysteine itself is a precursor to several biologically crucial molecules, and the labeled form can be used to study the synthesis pathways of these compounds.



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Caption: Key metabolic pathways originating from L-cysteine.



#### **Experimental Methodologies**

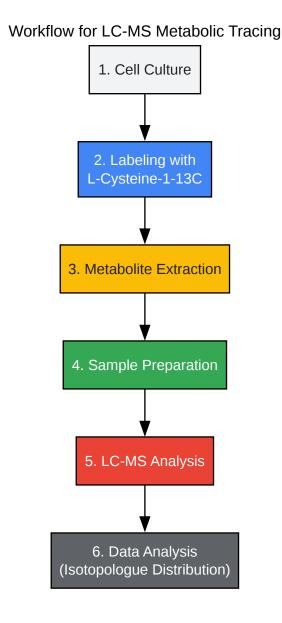
While specific, detailed protocols are proprietary to individual laboratories and manufacturers, the general methodologies for using **L-Cysteine-1-13C** in metabolic tracing studies follow a consistent workflow.

#### **General Protocol for LC-MS Based Metabolic Labeling**

This protocol outlines a typical experiment for tracing the incorporation of **L-Cysteine-1-13C** into downstream metabolites in a cell culture system.

- Cell Culture: Culture cells of interest to the desired confluency under standard conditions.
- Isotope Labeling: Replace the standard culture medium with a medium containing a known concentration of L-Cysteine-1-13C. The duration of incubation depends on the metabolic pathway and turnover rate being studied.
- Metabolite Extraction: After incubation, harvest the cells and quench metabolic activity rapidly (e.g., using cold methanol). Extract metabolites using an appropriate solvent system (e.g., a mixture of methanol, acetonitrile, and water).
- Sample Preparation: Centrifuge the extract to remove cell debris. The supernatant containing the metabolites is then dried and reconstituted in a suitable solvent for LC-MS analysis.
- LC-MS Analysis: Analyze the sample using Liquid Chromatography-Mass Spectrometry (LC-MS). The liquid chromatography separates the various metabolites, and the mass spectrometer detects and quantifies the mass-to-charge ratio (m/z) of each compound. The M+1 mass shift of metabolites incorporating the <sup>13</sup>C label from L-Cysteine-1-13C is used for tracing.
- Data Analysis: Process the raw LC-MS data to identify and quantify the labeled and unlabeled metabolites. This provides insights into the flux through specific metabolic pathways.





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Caption: Generalized workflow for a stable isotope tracing experiment.

#### **NMR Spectroscopy**

For NMR-based studies, **L-Cysteine-1-13C** is incorporated into proteins or other biomolecules. The sample is then prepared in a suitable buffer (e.g., D<sub>2</sub>O for some applications) and analyzed using a high-field NMR spectrometer. The chemical shift of the <sup>13</sup>C nucleus provides



information about its local chemical environment, which is useful for structural and dynamic studies. While specific <sup>13</sup>C NMR data for L-Cysteine-1-<sup>13</sup>C is not readily available in public databases, spectra for unlabeled L-cysteine and its hydrochloride salt are available for reference.

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#### References

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- 2. medchemexpress.com [medchemexpress.com]
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